

Technical Support Center: Safe Handling of Dimethylcadmium

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Compound of Interest

Compound Name: Dimethylcadmium

Cat. No.: B1197958

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling of **dimethylcadmium**, with a primary focus on preventing its spontaneous ignition in air. Adherence to these protocols is critical due to the pyrophoric and highly toxic nature of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **dimethylcadmium** and why does it ignite spontaneously in air?

A1: **Dimethylcadmium** ($\text{Cd}(\text{CH}_3)_2$) is a colorless, volatile, and highly toxic organocadmium compound.^[1] It is pyrophoric, meaning it ignites spontaneously upon contact with air.^{[1][2][3][4]}^[5] This is due to its rapid oxidation when exposed to oxygen. It is also highly reactive with water, producing flammable methane gas and toxic cadmium oxide vapors.^{[1][6]}

Q2: What are the primary hazards associated with **dimethylcadmium**?

A2: The primary hazards include:

- **Pyrophoricity:** Spontaneously ignites in air.^{[1][2][3][4][5]}
- **High Flammability:** It is a highly flammable liquid with a low flash point.^{[1][2][3]}
- **Water Reactivity:** Reacts violently with water to release flammable gases that can ignite spontaneously.^{[2][4][6][7]}

- Extreme Toxicity: Acutely toxic if inhaled or ingested, and can cause severe skin burns and eye damage.[1][2]
- Long-Term Health Risks: It is a potential carcinogen and can have reproductive toxicity.[1][4][6]

Q3: What immediate steps should be taken in case of a small spill?

A3: For a small spill that can be safely managed:

- Immediately notify all personnel in the vicinity.[6]
- If not already working in one, evacuate the immediate area and ensure proper ventilation without introducing moisture.[1]
- Eliminate all ignition sources.[2][3][8]
- Wearing appropriate Personal Protective Equipment (PPE), cover the spill with a dry, inert absorbent material such as dry sand, vermiculite, or lime.[1]
- Under an inert gas purge if possible, transfer the absorbed material into a designated, fire-resistant container for hazardous waste disposal.[1][3]
- Decontaminate the area by wiping with an alcohol-soaked absorbent pad followed by treatment with dilute acetic acid.[1]

For large spills, evacuate the area immediately and contact your institution's emergency response team.[6]

Q4: What type of fire extinguisher should be used for a **dimethylcadmium** fire?

A4: NEVER use water, foam, or halogenated suppressants.[2][3] Use only a Class D fire extinguisher, or dry chemical powder such as lime or sand, to smother the fire.[2][3][6]

Q5: How must **dimethylcadmium** be stored to prevent spontaneous ignition?

A5: **Dimethylcadmium** must be stored in a tightly sealed container, under an inert atmosphere of nitrogen or argon.[1][2] The storage area should be a cool, dry, well-ventilated, and

flameproof area, away from heat, ignition sources, and incompatible materials such as water, oxidizers, and acids.^{[2][3][6]} Secondary containment is required.^{[1][6]}

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Fuming or smoke observed from a container or apparatus.	Breach in the inert atmosphere, allowing air to contact the dimethylcadmium.	1. If it is safe to do so, immediately re-establish a positive pressure of inert gas (argon or nitrogen) into the container or apparatus. 2. If a fire has not started, carefully inspect for leaks in your system (e.g., septa, joints, tubing). 3. If a fire starts, be prepared to use a Class D fire extinguisher or dry sand/lime to extinguish it. ^{[2][3][6]} 4. Do not proceed with the experiment until the source of the leak is identified and rectified.
Discoloration or formation of solid precipitates in the dimethylcadmium solution.	Contamination with air or moisture, leading to the formation of oxides or peroxides.	1. Do not use the compromised reagent. Formation of peroxides can create an explosion hazard. ^{[1][6]} 2. The compromised reagent must be quenched and disposed of following your institution's hazardous waste procedures for pyrophoric materials. 3. Review your handling and storage procedures to identify and eliminate potential sources of air and moisture contamination.

Difficulty in cannulating or transferring the liquid.

Clogged needle or cannula due to the formation of solid byproducts from minor air/moisture contamination.

1. Ensure a continuous positive pressure of inert gas is maintained during the transfer.
2. If a clog occurs, carefully and slowly withdraw the cannula and place it in a beaker of dry mineral oil to prevent ignition of any dimethylcadmium on the tip.
3. Attempt to clear the clog by flushing with a dry, inert solvent (e.g., hexane, toluene) under an inert atmosphere.
4. If the clog cannot be cleared, use a new, dry cannula.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂ H ₆ Cd	[1][2][9]
Molecular Weight	142.48 g/mol	[1][9]
Appearance	Colorless liquid	[1]
Odor	Foul, metallic	[1][4][5][9]
Density	1.985 g/mL	[1]
Melting Point	-4.5 °C	[1][9]
Boiling Point	106 °C	[1]
Flash Point	-18 °C	[1][6]
Auto-ignition Temperature	< 100 °C	[2]
Vapor Pressure	33 mm Hg at 25 °C	[1][6]
OSHA Permissible Exposure Limit (PEL) for Cadmium	0.005 mg/m ³	[1]

Experimental Protocols

Protocol 1: Safe Transfer of Dimethylcadmium Using a Syringe or Cannula

Objective: To safely transfer a known quantity of **dimethylcadmium** from a storage container to a reaction vessel under an inert atmosphere.

Materials:

- Schlenk line or glovebox with a dry, inert atmosphere (argon or nitrogen).
- Sure/Seal™ bottle of **dimethylcadmium**.
- Dry, oven-dried glassware (reaction flask with septum-sealed sidearm).
- Dry, gas-tight syringe or a stainless-steel cannula.
- Dry, compatible solvent (e.g., anhydrous hexane or toluene) for rinsing.
- Container with dry sand or vermiculite for emergency quenching.

Procedure:

- Inert Atmosphere Preparation:
 - Ensure the glovebox has been purged and has a stable, low-oxygen, and low-moisture atmosphere.
 - If using a Schlenk line, ensure all glassware is properly dried and has been subjected to at least three vacuum/inert gas backfill cycles.
- Container Pressurization:
 - Carefully remove the protective cap from the Sure/Seal™ bottle.
 - Insert a needle connected to the inert gas line through the septum to create a slight positive pressure of inert gas in the bottle. Ensure a vent needle is also present to prevent

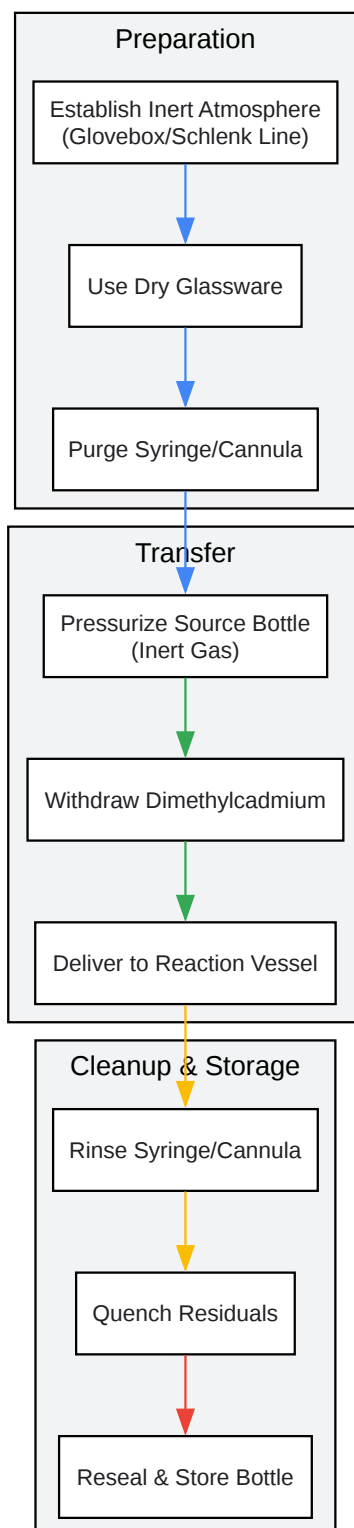
over-pressurization.

- Syringe/Cannula Preparation:
 - Purge the dry syringe or cannula with inert gas by drawing and expelling the inert gas at least three times.
- Liquid Transfer:
 - Insert the purged syringe needle or cannula through the septum into the **dimethylcadmium** solution.
 - Slowly withdraw the desired volume of liquid into the syringe or, for cannula transfer, use the positive pressure in the storage bottle to slowly push the liquid through the cannula into the reaction vessel.
 - To prevent drips, a small bubble of inert gas can be drawn into the syringe after the liquid.
- Delivery to Reaction Vessel:
 - Transfer the **dimethylcadmium** to the reaction vessel, which is also under a positive pressure of inert gas.
 - Dispense the liquid slowly onto the wall of the reaction vessel or into the solvent if present.
- Rinsing and Quenching:
 - After transfer, rinse the syringe or cannula with a dry, inert solvent.
 - Any residual **dimethylcadmium** in the syringe or on the cannula tip should be quenched by carefully rinsing with a small amount of a protic solvent like isopropanol, followed by ethanol and then water, all within the inert atmosphere setup or a fume hood.
- Storage Container Resealing:
 - Once the transfer is complete, remove the needles from the Sure/Seal™ bottle and wrap the septum with electrical tape or Parafilm® to ensure a tight seal.

- Store the container in a designated, compliant storage location.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

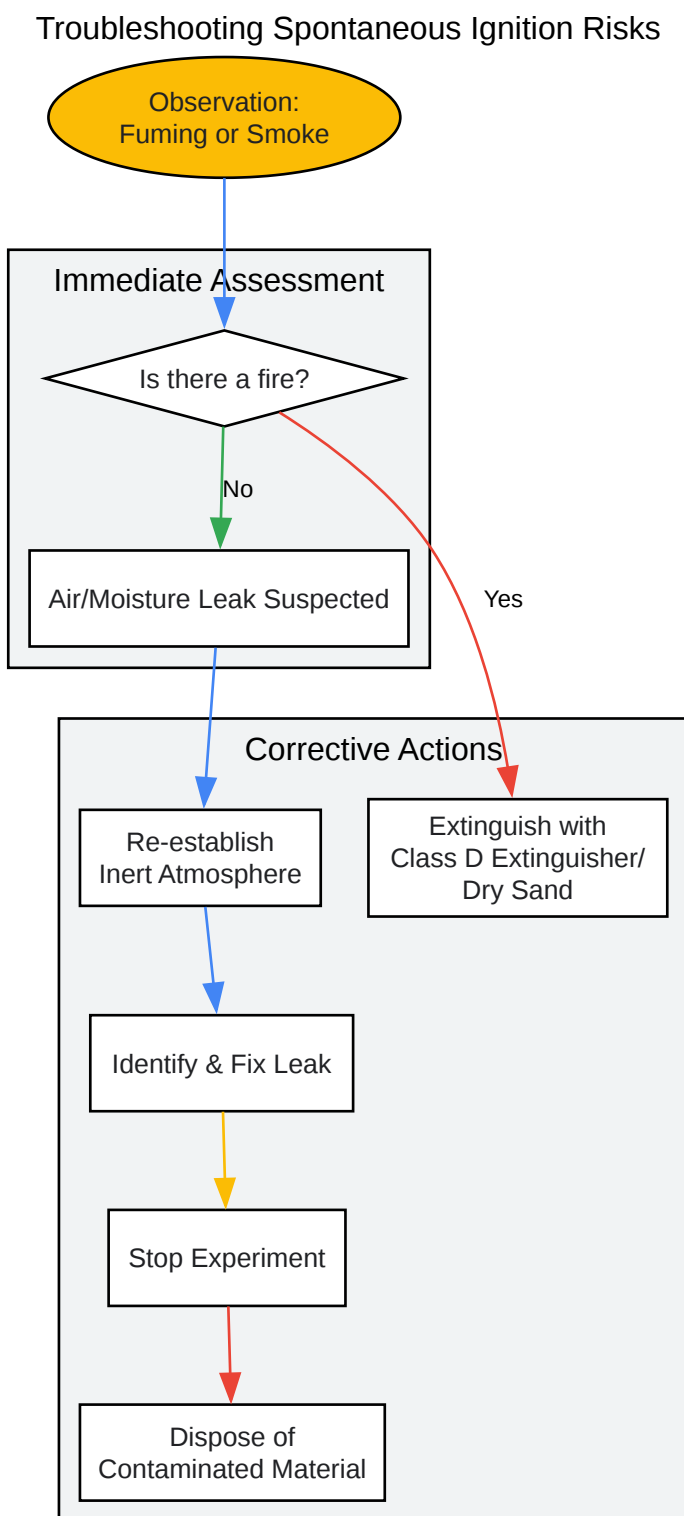
Visualizations

Dimethylcadmium Transfer Workflow



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Caption: Workflow for the safe transfer of **dimethylcadmium**.



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Caption: Logic diagram for troubleshooting fuming or smoke.

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